

Application Notes and Protocols for CEP-11981 Tosylate in Murine Models

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Compound of Interest

Compound Name: CEP-11981 tosylate

Cat. No.: B12370821

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing and administration of **CEP-11981 tosylate**, an orally bioavailable tyrosine kinase inhibitor, in mice for preclinical research. CEP-11981 targets Vascular Endothelial Growth Factor Receptors (VEGFR1, VEGFR2, VEGFR3) and Tie2, playing a crucial role in inhibiting angiogenesis and tumor growth.^{[1][2]}

Quantitative Data Summary

The following tables summarize the reported dosing regimens for **CEP-11981 tosylate** in preclinical mouse models. This data is intended to serve as a starting point for experimental design, and optimal dosing may vary depending on the specific mouse strain, tumor model, and experimental endpoints.

Table 1: Dosing Regimens for **CEP-11981 Tosylate** in Mouse Xenograft Models

Mouse Model	Cancer Type	Dosing Range (mg/kg)	Administration Route	Dosing Schedule	Reference
Murine Xenograft	Urothelial Carcinoma (RT4 human UC tumor)	2.5, 5, 10	Oral Gavage	Daily, 5 days/week for 2 weeks	[2]

Experimental Protocols

Preparation of CEP-11981 Tosylate for Oral Administration

This protocol describes the preparation of a **CEP-11981 tosylate** solution suitable for oral gavage in mice.

Materials:

- **CEP-11981 tosylate** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Stock Solution Preparation:

- Prepare a stock solution of **CEP-11981 tosylate** in DMSO. The concentration of the stock solution will depend on the final desired dosing concentration.
- Vehicle Preparation:
 - In a sterile tube, prepare the vehicle by mixing the components in the following ratio:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Final Dosing Solution Preparation:
 - Add the appropriate volume of the **CEP-11981 tosylate** stock solution to the prepared vehicle to achieve the desired final concentration for dosing.
 - Vortex the solution thoroughly to ensure it is homogenous.
 - If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.

Note: The final concentration of DMSO in the dosing solution should be kept low, ideally below 2%, especially for animals that may be weak or sensitive to DMSO. The prepared solution should be stored appropriately, with storage at -20°C for up to one month or -80°C for up to six months recommended to prevent inactivation from repeated freeze-thaw cycles.

Administration by Oral Gavage in Mice

This protocol outlines the standard procedure for administering **CEP-11981 tosylate** to mice via oral gavage. This procedure should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **CEP-11981 tosylate** dosing solution

- Appropriately sized gavage needle (e.g., 18-20 gauge, 1.5 inches with a rounded tip for adult mice)
- Syringe (e.g., 1 mL)
- Animal scale

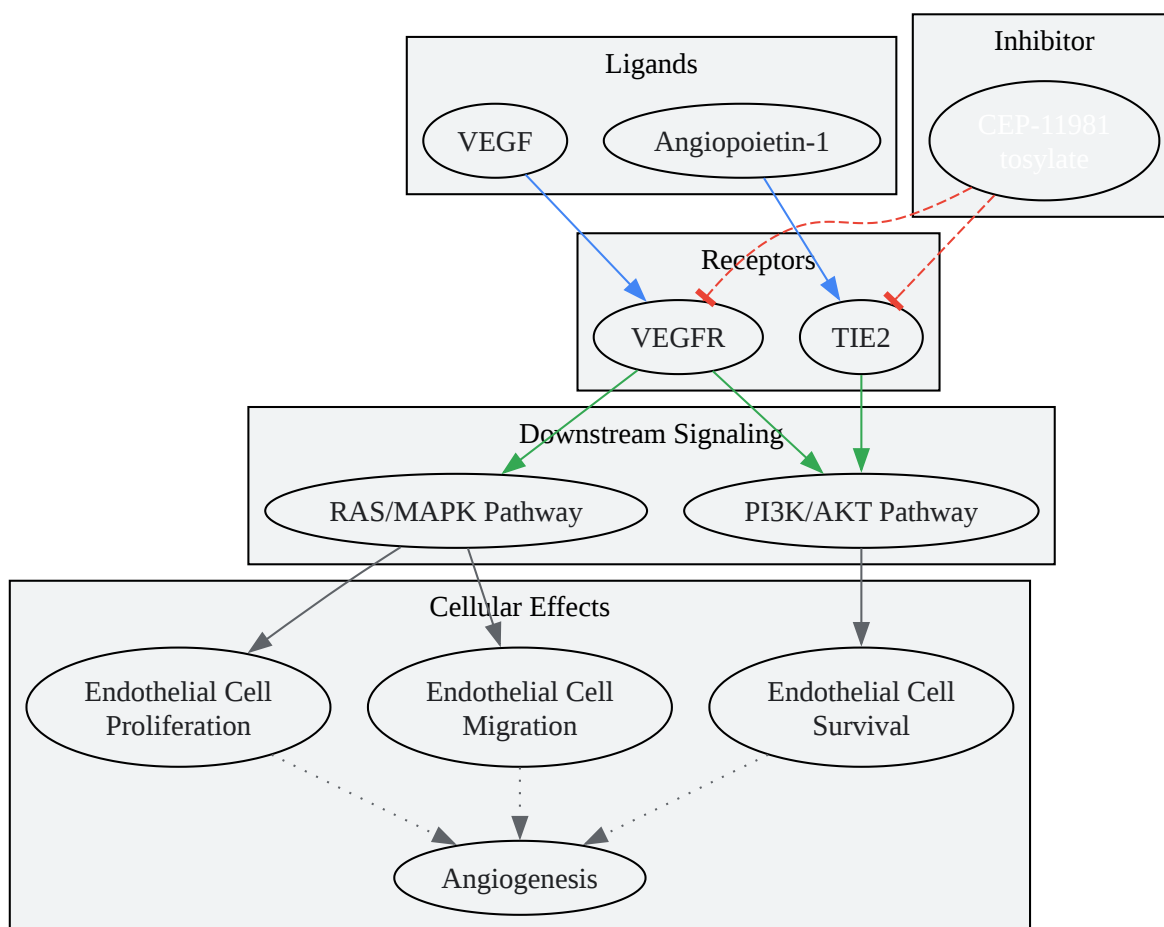
Procedure:

- Animal Preparation:
 - Weigh the mouse to determine the correct volume of the dosing solution to administer (typically 5-10 mL/kg).
 - Properly restrain the mouse by scruffing the neck and back to immobilize the head and body. The head and body should be held in a vertical position to align the esophagus.
- Gavage Needle Insertion:
 - Measure the appropriate insertion depth of the gavage needle by holding it alongside the mouse, with the tip at the mouse's mouth and the end of the needle at the last rib. Mark the needle to indicate the correct depth.
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus. The mouse should swallow the needle as it enters the esophagus.
 - Do not force the needle. If resistance is met, withdraw the needle and attempt re-insertion.
- Administration:
 - Once the needle is correctly positioned in the esophagus, slowly administer the dosing solution from the syringe.
- Post-Administration:
 - Gently remove the gavage needle along the same path of insertion.

- Return the mouse to its cage and monitor for any signs of distress, such as labored breathing, for at least 10-15 minutes after the procedure.

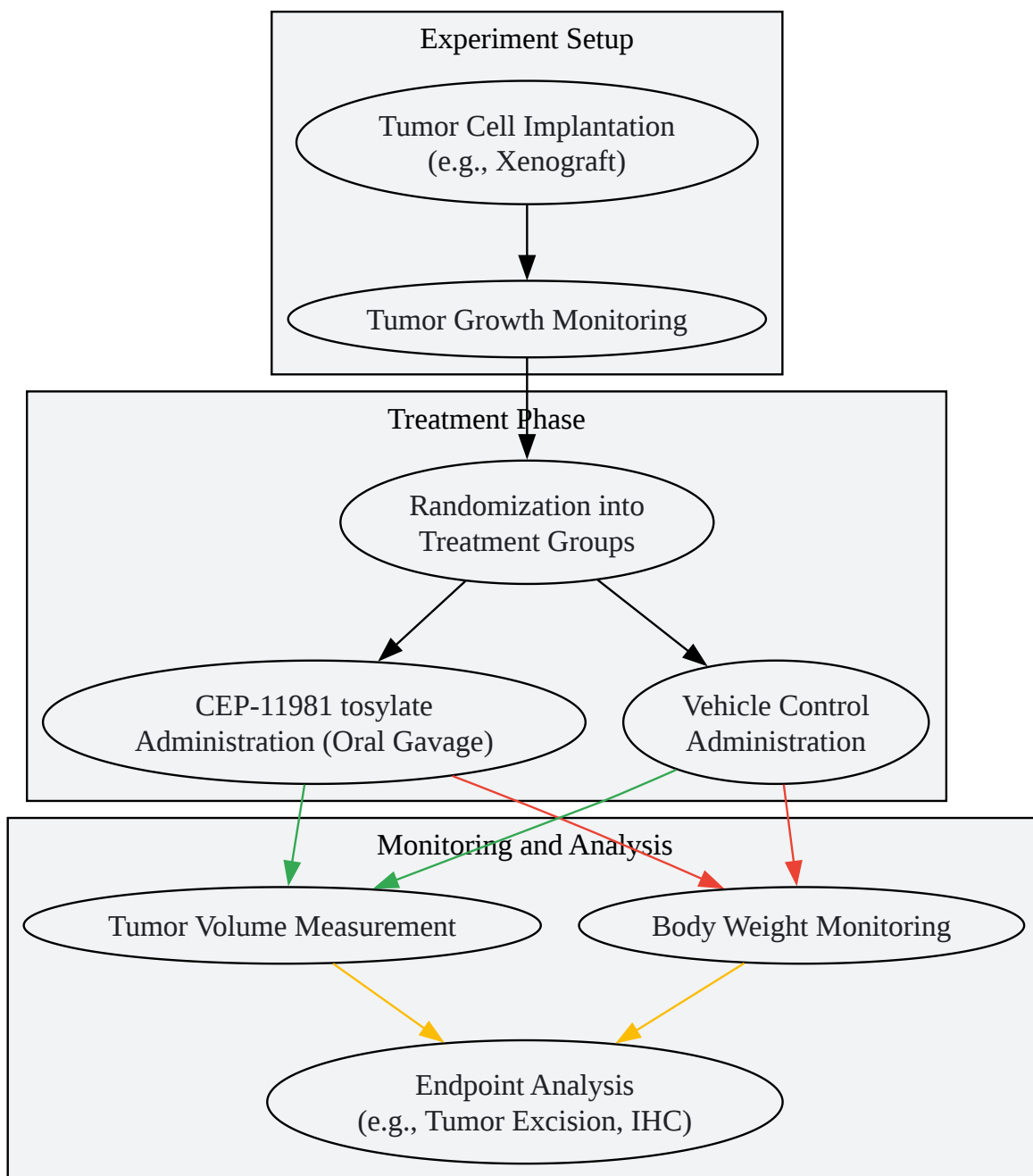
Visualizations

Signaling Pathway of CEP-11981 Tosylate



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Experimental Workflow for In Vivo Efficacy Study



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References

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- 2. Facebook [[cancer.gov](https://www.facebook.com/cancer.gov)]
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